

## Application Notes and Protocols for ITIC-M Based Organic Solar Cell Fabrication

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the fabrication of high-efficiency organic solar cells (OSCs) based on the non-fullerene acceptor **ITIC-M**. The information is intended for researchers and scientists in the fields of materials science, chemistry, and physics, as well as professionals in drug development exploring photodynamic therapy or other light-sensitive applications.

### Introduction to ITIC-M in Organic Solar Cells

ITIC-M is a prominent non-fullerene acceptor (NFA) that has significantly advanced the field of organic photovoltaics.[1][2] Its molecular structure, characterized by a fused-ring core and methyl-substituted terminal groups, offers several advantages over traditional fullerene-based acceptors.[2] These benefits include strong and broad absorption in the visible and near-infrared regions, tunable energy levels for better alignment with donor polymers, and enhanced solubility and miscibility, which are crucial for forming an optimal bulk heterojunction (BHJ) morphology.[1][2][3] The elevated Lowest Unoccupied Molecular Orbital (LUMO) level of ITIC-M, compared to its parent compound ITIC, contributes to a higher open-circuit voltage (Voc) in OSC devices, thereby improving the overall power conversion efficiency (PCE).[3]

#### **Device Architecture and Performance**

**ITIC-M** based organic solar cells can be fabricated in two primary device architectures: conventional and inverted. The choice of architecture can influence the device's performance







and stability. A common high-performing donor polymer paired with **ITIC-M** is PBDB-T and its derivatives.[4]

Table 1: Performance of **ITIC-M** Based Organic Solar Cells with Various Donor Polymers and Fabrication Conditions



Donor Polymer	Device Architec ture	Active Layer Process ing Conditi ons	Voc (V)	Jsc (mA/cm² )	FF (%)	PCE (%)	Referen ce
PBDB-T	Inverted	Chlorobe nzene solvent, 5% DIO additive, 100°C annealin g for 10 min	0.916	16.88	65.33	10.20	[4]
PBDB-T	Conventi onal	Chlorobe nzene solvent, 5% DIO additive, 100°C annealin g for 10 min	-	14.76	-	9.00	[4]
PTB7-Th	Inverted	-	0.80	15.32	60.08	7.27	[5]
PBDB-T	Inverted	Optimize d with INTIC acceptor	0.84	19.42	67.89	11.08	[5]
J71	Inverted	-	-	-	-	-	[6]
РЗНТ	-	-	-	-	-	-	[6]

Note: '-' indicates data not available in the cited source.



### **Experimental Protocols**

The following are detailed protocols for the fabrication of both conventional and inverted **ITIC-M** based organic solar cells.

# Protocol 1: Fabrication of a Conventional ITIC-M Organic Solar Cell

This protocol outlines the fabrication of a conventional device with the structure: ITO / PEDOT:PSS / PBDB-T:**ITIC-M** / Ca / Al.

- 1. Substrate Cleaning: a. Sequentially sonicate pre-patterned Indium Tin Oxide (ITO) coated glass substrates in detergent (such as Hellmanex), deionized water, acetone, and isopropanol for 15 minutes each. b. Dry the substrates with a stream of nitrogen gas. c. Treat the substrates with UV-ozone for 15 minutes to enhance the wettability of the surface.
- 2. Hole Transport Layer (HTL) Deposition: a. Prepare a filtered aqueous solution of poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS). b. Spin-coat the PEDOT:PSS solution onto the cleaned ITO substrates at 3000 rpm for 30 seconds. c. Anneal the substrates at 150°C for 15 minutes in a nitrogen-filled glovebox.
- 3. Active Layer Preparation and Deposition: a. Prepare a blend solution of the donor polymer (e.g., PBDB-T) and ITIC-M in a suitable solvent like chlorobenzene at a specific weight ratio (e.g., 1:1) and concentration (e.g., 10 mg/mL). b. Add a processing additive, such as 1,8-diiodooctane (DIO), to the blend solution (e.g., 5% by volume) to optimize the active layer morphology. c. Stir the solution overnight at a slightly elevated temperature (e.g., 40-50°C) inside a nitrogen-filled glovebox to ensure complete dissolution. d. Spin-coat the active layer solution onto the PEDOT:PSS layer at a specific speed (e.g., 1900 rpm) for a set duration (e.g., 60 seconds) to achieve a desired thickness (typically around 100 nm).[4] e. Anneal the active layer at a specific temperature (e.g., 100°C) for a defined time (e.g., 10 minutes) on a hotplate inside the glovebox.[4]
- 4. Cathode Deposition: a. Transfer the substrates into a thermal evaporator chamber with a base pressure below  $1x10^{-6}$  Torr. b. Sequentially deposit a thin layer of Calcium (Ca) (e.g., 10 nm) and a thicker layer of Aluminum (Al) (e.g., 100 nm) through a shadow mask to define the device area.[4]



5. Encapsulation (Optional but Recommended): a. Encapsulate the devices using a UV-curable epoxy and a glass coverslip in a nitrogen-filled glovebox to prevent degradation from air and moisture.

# Protocol 2: Fabrication of an Inverted ITIC-M Organic Solar Cell

This protocol describes the fabrication of an inverted device with the structure: ITO / ZnO / PBDB-T:**ITIC-M** / MoO₃ / Ag.

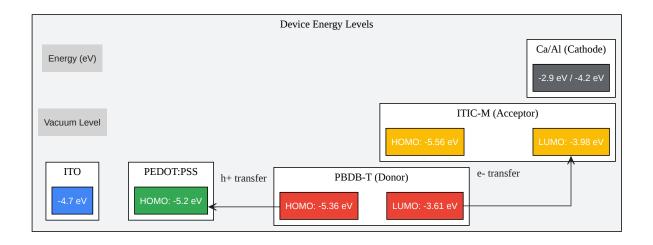
- 1. Substrate Cleaning: a. Follow the same substrate cleaning procedure as in Protocol 1 (steps 1a and 1b). UV-ozone treatment is typically omitted for inverted devices using a ZnO electron transport layer.
- 2. Electron Transport Layer (ETL) Deposition: a. Prepare a zinc oxide (ZnO) nanoparticle solution or a ZnO precursor solution (sol-gel). b. Spin-coat the ZnO solution onto the cleaned ITO substrates at a speed of, for example, 4000 rpm for 30 seconds. c. Anneal the substrates at a temperature range of 150-200°C for 30-60 minutes in air.
- 3. Active Layer Preparation and Deposition: a. Follow the same active layer preparation and deposition steps as in Protocol 1 (steps 3a to 3e).
- 4. Hole Transport Layer (HTL) Deposition: a. Transfer the substrates to a thermal evaporator. b. Deposit a thin layer of Molybdenum trioxide (MoO₃) (e.g., 10 nm) onto the active layer.
- 5. Anode Deposition: a. Without breaking the vacuum, deposit a layer of Silver (Ag) (e.g., 100 nm) or Aluminum (Al) on top of the MoO<sub>3</sub> layer.
- 6. Encapsulation: a. Follow the same encapsulation procedure as in Protocol 1 (step 5).

#### **Visualizations**

#### **Device Architecture and Energy Level Diagram**

The following diagram illustrates the energy levels of the materials used in a typical PBDB-T:**ITIC-M** based organic solar cell, showing the pathway for charge separation and collection.





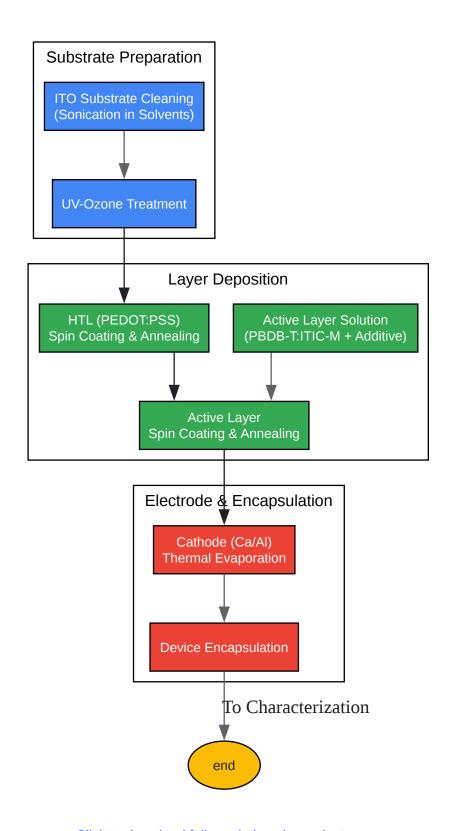
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Caption: Energy level diagram of a PBDB-T:ITIC-M solar cell.

### **Experimental Workflow**

The following flowchart outlines the key steps in the fabrication of a conventional **ITIC-M** based organic solar cell.





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Caption: Fabrication workflow for a conventional ITIC-M OSC.



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